

Sphondin solvent compatibility beyond DMSO

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sphondin

CAS No.: 483-66-9

Cat. No.: S585837

[Get Quote](#)

Sphondin Solubility Data

The table below summarizes the available solubility information for **Sphondin** from chemical suppliers and scientific literature.

Solvent/Formulation	Concentration	Conditions / Notes
DMSO	~25 mg/mL (~115.64 mM) [1]	Standard stock solution.
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline [1]	≥ 2.5 mg/mL (11.56 mM)	For preclinical studies; add co-solvents sequentially in the order listed.
10% DMSO + 90% Corn Oil [1]	≥ 2.5 mg/mL (11.56 mM)	For administration; add DMSO stock to corn oil and mix evenly.
10% DMSO + 90% (20% SBE-β-CD in Saline) [1]	≥ 2.5 mg/mL (11.56 mM)	For improved aqueous solubility; prepare SBE-β-CD in saline fresh.

Experimental Protocols

Protocol 1: Preparing a Stock Solution in DMSO

This is the most straightforward method for creating a concentrated stock for *in vitro* experiments [1].

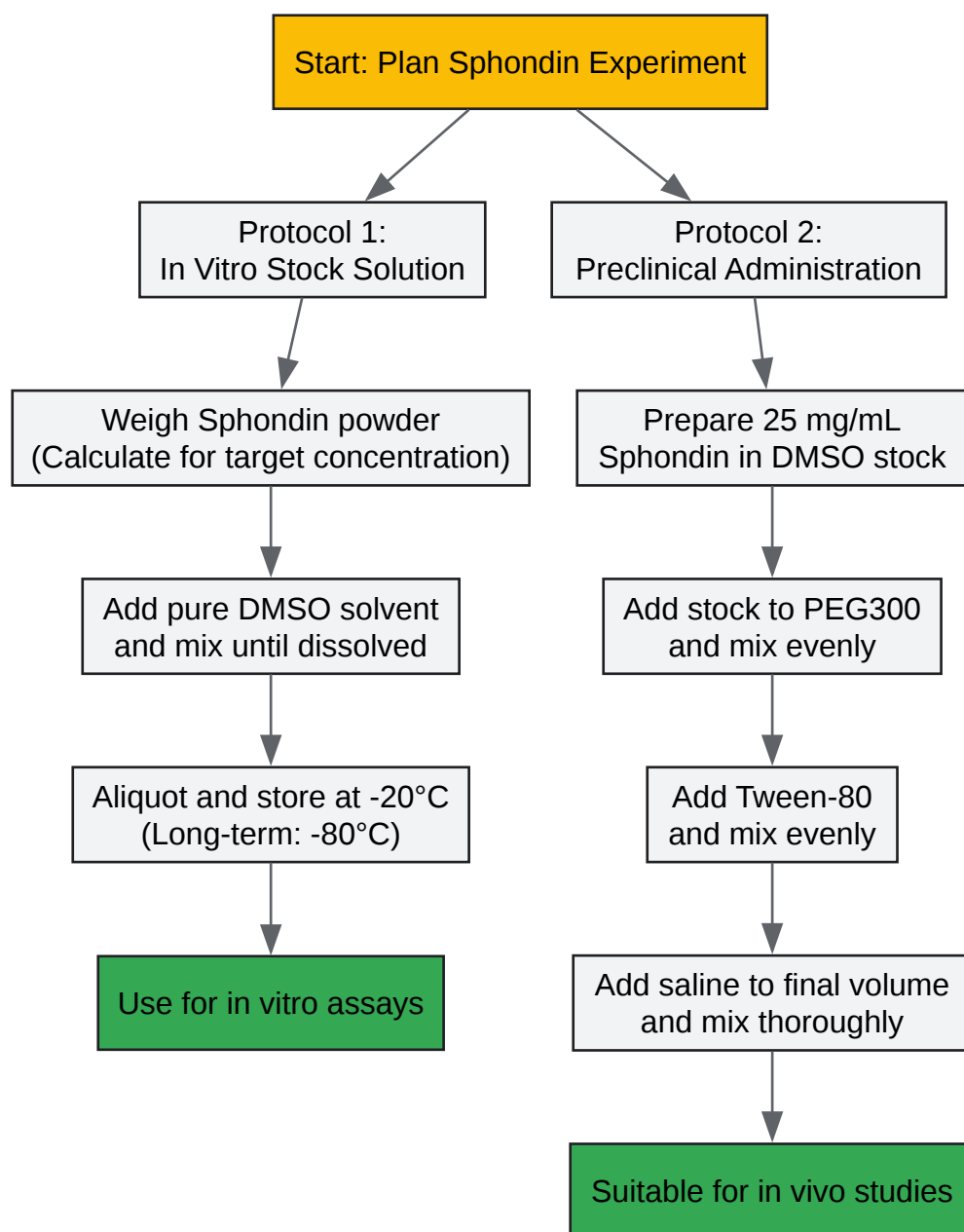
- **Calculations:** Determine the mass of **Sphondin** needed to achieve your desired stock concentration and volume. For example, to make 1 mL of a 25 mg/mL solution, you would need 25 mg of **Sphondin**.
- **Weighing:** Accurately weigh the **Sphondin** powder.
- **Dissolution:** Transfer the powder to a volumetric vial and add the required volume of pure DMSO. Cap and mix gently until the solid is completely dissolved.
- **Storage:** Aliquot the stock solution and store at -20°C. For long-term storage (up to 6 months), keep at -80°C [1].

Protocol 2: Preparing a Solution for Preclinical Administration

This protocol is for creating a stable formulation for animal studies, using co-solvents to mitigate the use of high concentrations of DMSO [1].

- **Prepare Stock:** Start with a 25 mg/mL clear stock solution of **Sphondin** in DMSO.
- **Sequential Mixing:** For 1 mL of final working solution:
 - Add 100 µL of the DMSO stock solution to 400 µL of PEG300. Mix evenly.
 - Add 50 µL of Tween-80 to the mixture. Mix evenly.
 - Finally, add 450 µL of normal saline (0.9% sodium chloride) to adjust the volume to 1 mL. Mix thoroughly.
- **Verification:** Ensure the final solution is clear with no precipitation.

Below is a workflow diagram outlining the key decision points and steps for these experimental protocols:



[Click to download full resolution via product page](#)

Frequently Asked Questions

What is the purity of Sphondin typically available from suppliers? Sphondin is commonly available with a purity of $\geq 98\%$ for research purposes [1].

Are there any known safety concerns with handling **Sphondin**? **Sphondin** is a furanocoumarin. Some compounds in this class are known to be phototoxic and photocarcinogenic, as they can intercalate with DNA upon exposure to ultraviolet-A (UVA) light [1]. It is advisable to handle **Sphondin** with appropriate personal protective equipment (PPE) and, based on its properties, to avoid unnecessary exposure to light during experiments.

Troubleshooting Guide

Problem	Possible Cause	Solution
Precipitation in working solution	Solvent incompatibility; poor solubility in final buffer.	Ensure co-solvents are added in the specified sequential order [1]. Consider using a solubilizing agent like SBE- β -CD.
Inconsistent biological results	Degradation of stock solution.	Prepare fresh stock solutions frequently. Avoid repeated freeze-thaw cycles by storing in small aliquots [1].
Low apparent solubility	The compound may have inherently low solubility in aqueous environments.	Use the formulation guide with PEG300 and Tween-80 to create a stable suspension for administration [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. | COX | 483-66-9 | Invivochem Sphondin [[invivochem.com](https://www.invivochem.com)]

To cite this document: Smolecule. [Sphondin solvent compatibility beyond DMSO]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b585837#sphondin-solvent-compatibility-beyond-dms0>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com